

Cefcapene pivoxil hydrochloride hydrate vs amoxicillin streptococcal pharyngitis

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Compound Focus: Cefcapene Pivoxil Hydrochloride Hydrate

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Efficacy and Safety Comparison at a Glance

Parameter	Cefcapene Pivoxil (5-day) [1]	Cefcapene Pivoxil (10-day) [1]	Amoxicillin (10-day) [1]
Bacteriological Eradication Rate	93.8%	96.2%	91.7%
Clinical Cure Rate	100%	100%	100%
Relapse Rate	1.3%	4.0%	2.9%
Common Adverse Effect(s)	Infrequent diarrhea	Infrequent diarrhea	Infrequent diarrhea; Rash (8.0%)

Detailed Experimental Data and Protocols

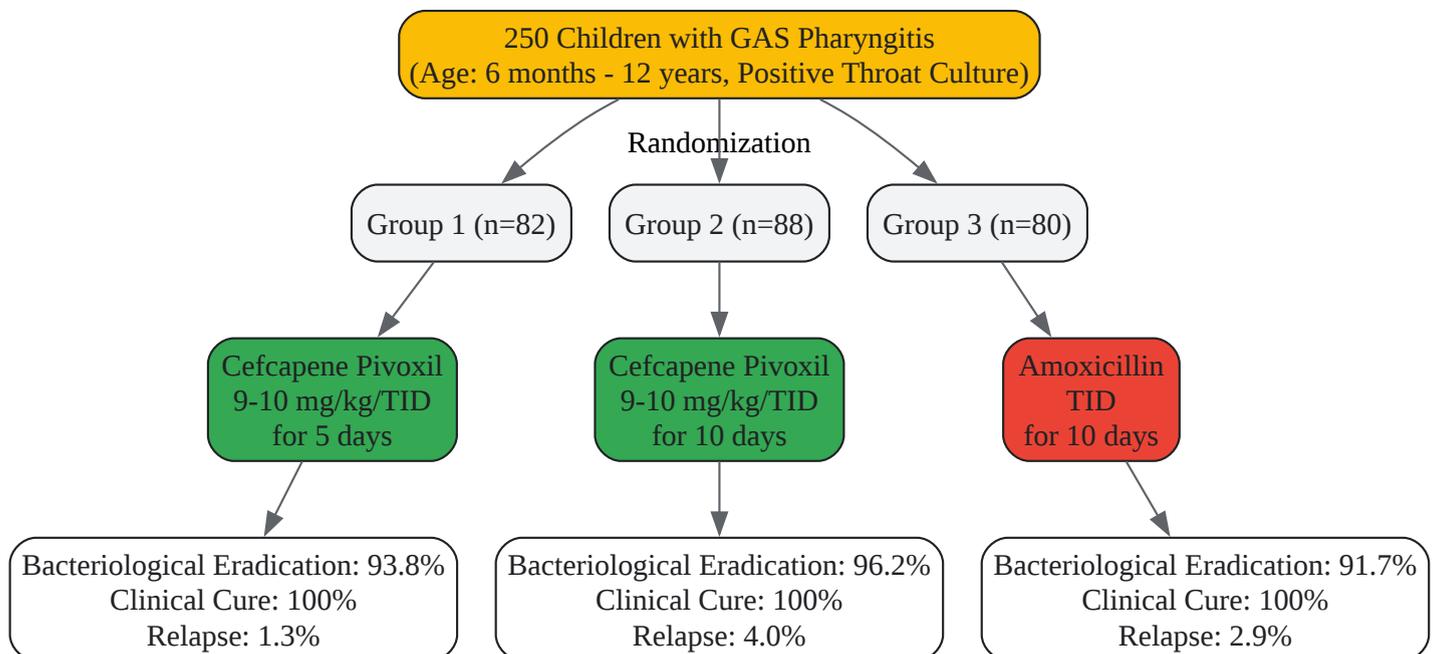
For researchers, the context and methodology of the cited studies are critical for evaluation.

Clinical Trial: Cefcapene Pivoxil vs. Amoxicillin

This prospective, multicenter, randomized, open-label comparative study provides the most direct evidence for this comparison [1].

- **Objective:** To compare the bacteriological and clinical efficacy and safety of a 5-day regimen of cefcapene pivoxil (CFPN-PI) against 10-day regimens of either CFPN-PI or amoxicillin (AMPC) for Group A Streptococcal (GAS) pharyngitis in children.
- **Patient Population:** 250 children (aged 6 months to 12 years) with acute pharyngitis and a positive throat culture for GAS.
- **Treatment Regimens:**
 - **Group 1 (n=82):** CFPN-PI 9-10 mg/kg/day, three times daily for 5 days.
 - **Group 2 (n=88):** CFPN-PI 9-10 mg/kg/day, three times daily for 10 days.
 - **Group 3 (n=80):** AMPC, three times daily for 10 days (exact dosage not specified in abstract).
- **Primary Endpoints:** Bacteriological eradication (negative throat culture) and clinical cure (resolution of signs/symptoms) at the end of therapy.
- **Key Conclusion:** The 5-day treatment with CFPN-PI was as efficacious in bacteriological eradication and clinical response as the 10-day regimens of either CFPN-PI or AMPC.

The following diagram illustrates the design and key outcomes of this clinical trial:



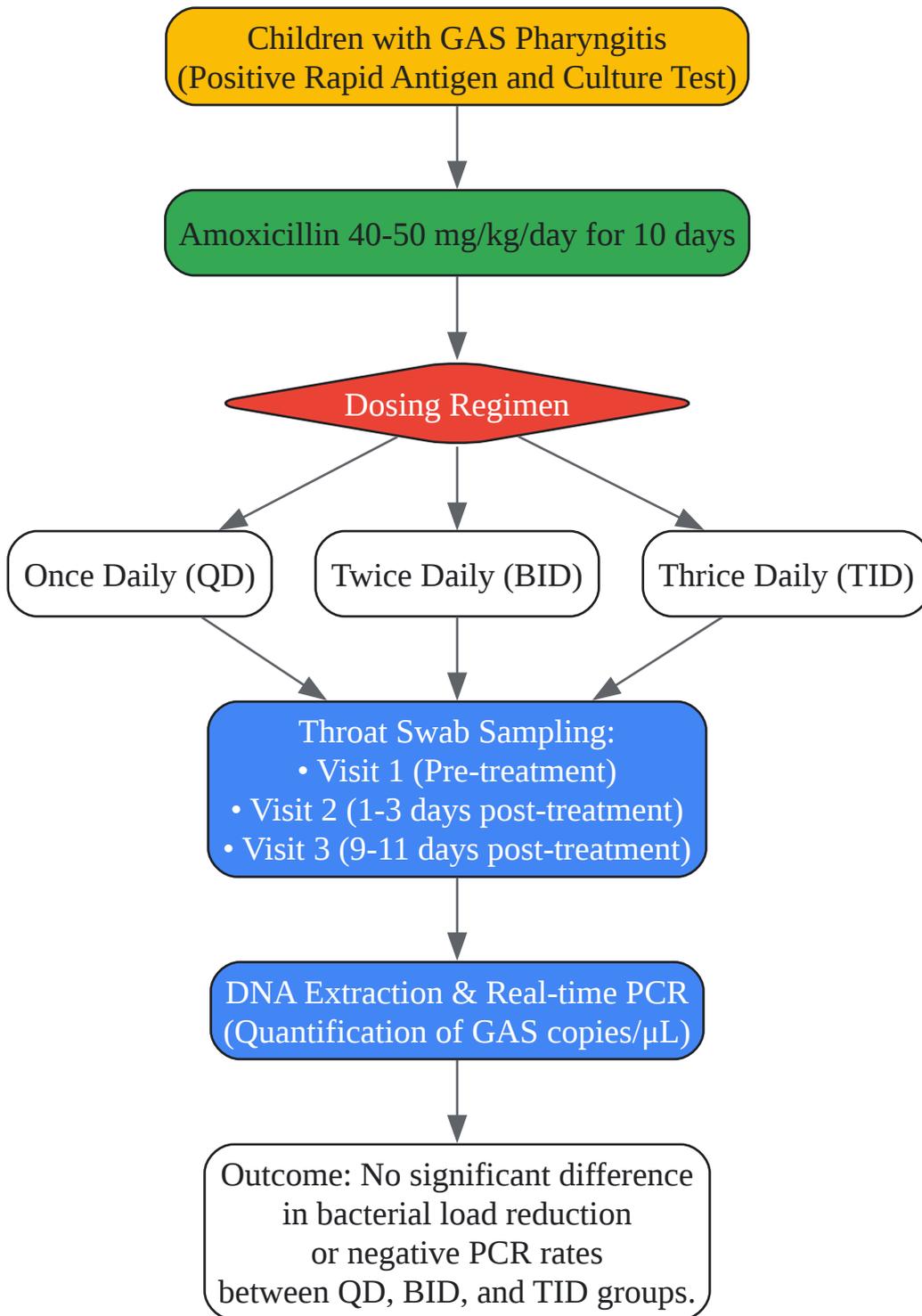
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Supporting Study: Amoxicillin Dosing Frequency

Another study investigated the efficacy of different amoxicillin dosing frequencies using a more sensitive molecular method, providing supplementary context for amoxicillin's performance [2].

- **Objective:** To compare the effectiveness of once-daily (QD), twice-daily (BID), and thrice-daily (TID) amoxicillin administration in eradicating GAS in pediatric pharyngitis using real-time PCR, which is less affected by antibiotic suppression of growth than culture.
- **Methodology:**
 - **Patients:** Children (≥ 3 years) with GAS pharyngitis.
 - **Treatment:** Amoxicillin (40-50 mg/kg/day) divided into QD, BID, or TID doses for 10 days.
 - **Assessment:** Throat swabs were collected before treatment, 1-3 days after treatment, and 9-11 days after treatment. GAS bacterial load was quantified using real-time PCR targeting the *speB* gene.
- **Key Finding:** The once-daily (QD) regimen was as effective as the BID or TID regimens in achieving negative PCR results and reducing bacterial load, suggesting that dosing frequency may not critically impact efficacy.

The experimental workflow of this study is outlined below:



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Key Takeaways for Professionals

- **Shorter Course Efficacy:** The primary study demonstrates that a **5-day course of cefcapene pivoxil** is non-inferior to a standard 10-day course of amoxicillin for treating GAS pharyngitis in children, which could improve adherence and reduce overall drug exposure [1].
- **Safety Profile:** Both drugs were well-tolerated, with diarrhea being infrequent in all groups. A notable finding was a **higher incidence of rash in the amoxicillin group (8.0%)**, a known side effect of aminopenicillins [1] [3].
- **Considerations for Cefcapene Pivoxil:** As an ester prodrug, its absorption is not compromised in patients with soft stool or diarrhea, a relevant consideration in pediatric practice [4].

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